

Sourcing High-Purity Gly-Gly-Leu: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Gly-Gly-Leu

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For immediate release: A comprehensive technical resource for researchers, scientists, and drug development professionals seeking to procure high-purity Glycyl-Glycyl-L-Leucine (**Gly-Gly-Leu**). This guide provides a comparative overview of commercial suppliers, detailed experimental protocols for quality verification, and a logical workflow for sourcing and validation to ensure the integrity of research and development activities.

Commercial Suppliers of High-Purity Gly-Gly-Leu

The selection of a reliable supplier is critical to ensuring the quality and consistency of **Gly-Gly-Leu** used in experimental and developmental pipelines. Purity, analytical validation, and proper documentation are key factors to consider. Below is a summary of commercially available **Gly-Gly-Leu**, compiled from various suppliers.

Supplier	Product Name	Purity	Analytical Method	CAS Number	Molecular Formula	Additional Information
Chem-Impex	Gly-Gly-Leu-OH	≥ 98%	HPLC	14857-82-0	C ₁₀ H ₁₉ N ₃ O ₄	Offers Certificate of Analysis (COA) and Safety Data Sheet (SDS).[1]
MedchemExpress	Gly-Gly-Leu	97.0%	Not Specified	Not Specified	Not Specified	Provides COA and SDS.[2]
TCI America	Glycyl-L-leucine	>99.0%	(T)	869-19-2	Not Specified	
ProFACT Proteomics, Inc.	Glycyl-Glycyl-L-Leucine extrapure	99%	Not Specified	Not Specified	Not Specified	[3]
Sigma-Aldrich	Leu-Gly-Gly	≥98%	TLC	1187-50-4	C ₁₀ H ₁₉ N ₃ O ₄	
Chem-Impex	DL-Leu-Gly-Gly-OH	≥ 99%	TLC	4337-37-5	C ₁₀ H ₁₉ N ₃ O ₄	[4]

Experimental Protocols for Quality Verification

Upon receipt of **Gly-Gly-Leu**, it is imperative to perform in-house quality control to verify the purity and identity of the compound. The following are standard experimental protocols that can be adapted for this purpose.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

Objective: To determine the purity of the **Gly-Gly-Leu** sample by separating it from any potential impurities.

Materials:

- **Gly-Gly-Leu** sample
- HPLC-grade water
- HPLC-grade acetonitrile (ACN)
- Trifluoroacetic acid (TFA)
- C18 reverse-phase HPLC column
- HPLC system with a UV detector

Methodology:

- Sample Preparation:
 - Prepare a stock solution of the **Gly-Gly-Leu** sample at a concentration of 1 mg/mL in HPLC-grade water.
 - Filter the sample solution through a 0.22 μ m syringe filter before injection.
- Chromatographic Conditions:
 - Mobile Phase A: 0.1% TFA in water
 - Mobile Phase B: 0.1% TFA in acetonitrile
 - Gradient:
 - 0-5 min: 5% B

- 5-25 min: 5-95% B (linear gradient)
- 25-30 min: 95% B
- 30-35 min: 95-5% B (linear gradient)
- 35-40 min: 5% B
- Flow Rate: 1.0 mL/min
- Column Temperature: 25°C
- Detection Wavelength: 214 nm
- Injection Volume: 10 µL
- Data Analysis:
 - Integrate the peak areas of all detected components.
 - Calculate the purity of **Gly-Gly-Leu** as the percentage of the main peak area relative to the total area of all peaks.

Mass Spectrometry (MS) for Identity Confirmation

Objective: To confirm the molecular weight of **Gly-Gly-Leu**.

Materials:

- **Gly-Gly-Leu** sample
- Mass spectrometer (e.g., ESI-MS)
- Methanol or other suitable solvent

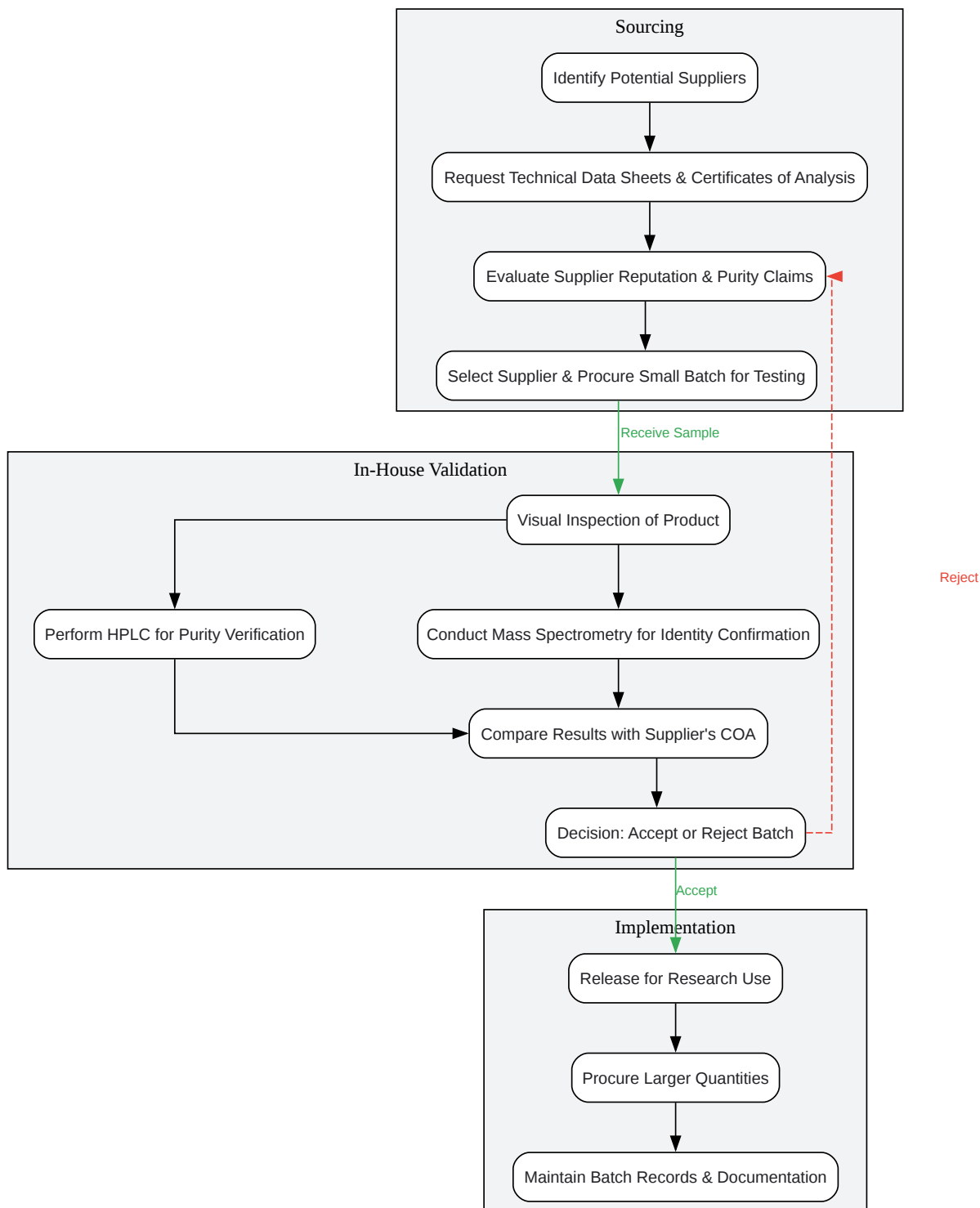
Methodology:

- Sample Preparation:

- Prepare a dilute solution of the **Gly-Gly-Leu** sample (approximately 10 µg/mL) in an appropriate solvent for direct infusion into the mass spectrometer.
- Mass Spectrometry Analysis:
 - Infuse the sample into the mass spectrometer.
 - Acquire the mass spectrum in positive ion mode.
 - Look for the protonated molecular ion $[M+H]^+$. The theoretical molecular weight of **Gly-Gly-Leu** is 245.28 g/mol .[\[1\]](#)

Sourcing and Validation Workflow

The following diagram illustrates a recommended workflow for sourcing and validating high-purity **Gly-Gly-Leu** for research applications.



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Caption: Workflow for sourcing and validating high-purity **Gly-Gly-Leu**.

This guide provides a foundational framework for sourcing and validating high-purity **Gly-Gly-Leu**. Researchers are encouraged to adapt these protocols to their specific needs and available instrumentation. By implementing a rigorous quality control process, the scientific community can ensure the reliability and reproducibility of their research outcomes.

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